

Chemical Identity and Classification

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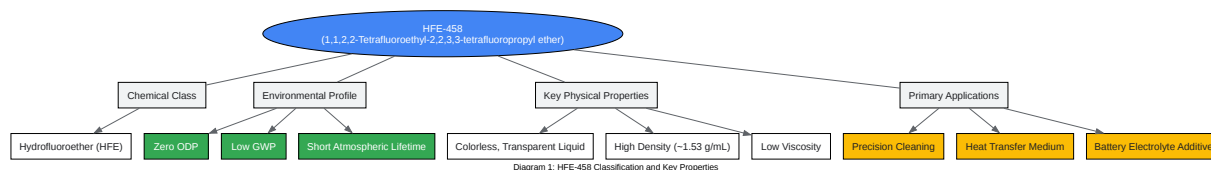
Compound of Interest

Compound Name: 1,3-Bis(1,1,2,2-tetrafluoroethoxy)propane

Cat. No.: B178625

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HFE-458, chemically known as 1,1,2,2-Tetrafluoroethyl-2,2,3,3-tetrafluoropropyl ether, is a segregated hydrofluoroether.^{[1][2][3]} It belongs to a class of solvents developed as more environmentally sustainable alternatives to chlorofluorocarbons (CFCs) and other ozone-depleting substances.^{[4][5]} HFE-458 is characterized by a short atmospheric lifespan, a low Global Warming Potential (GWP), and a zero Ozone Depletion Potential (ODP).^{[2][4][6]}



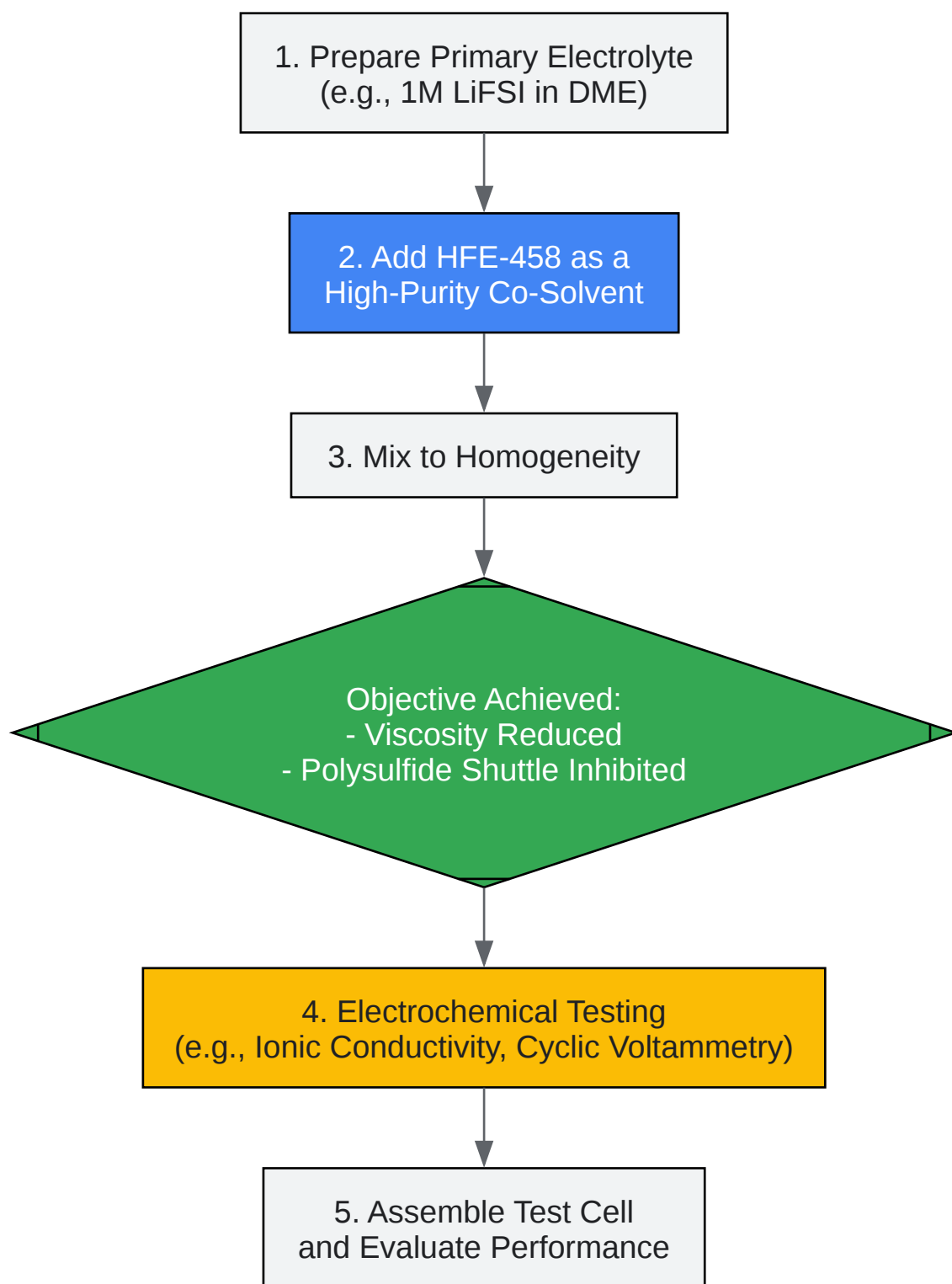


Diagram 2: Workflow for Li-Ion Battery Electrolyte Formulation

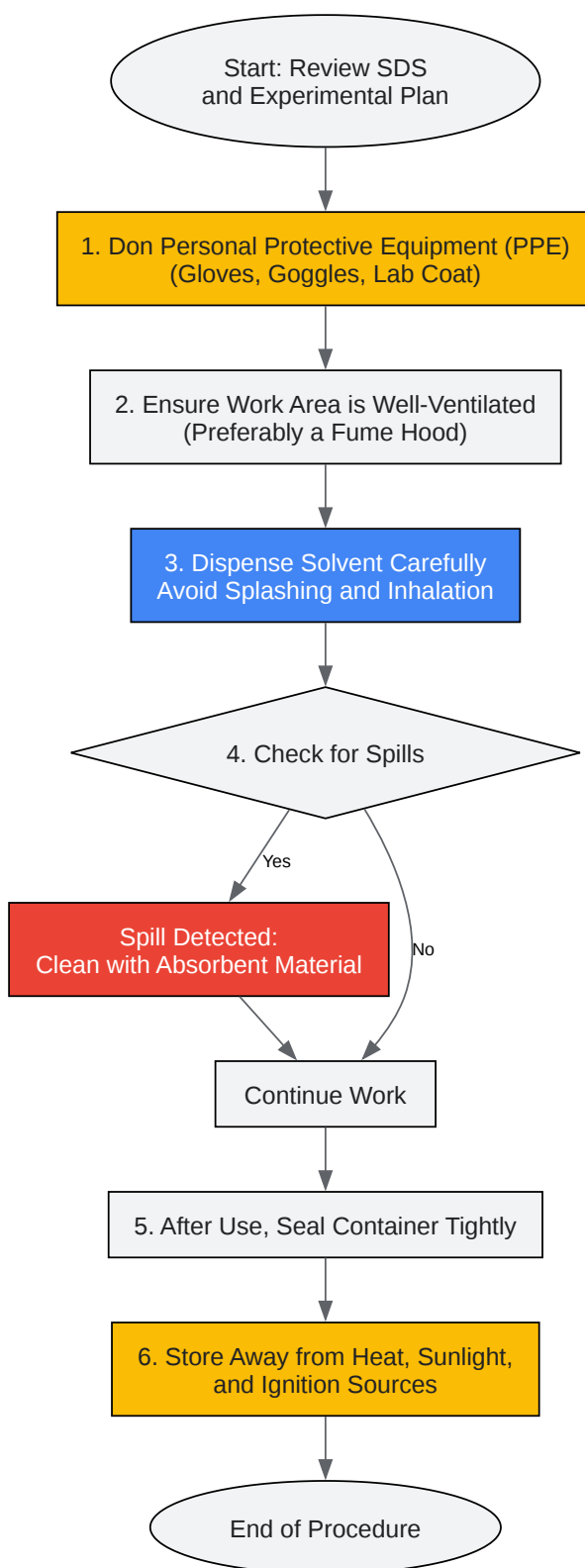


Diagram 3: General Laboratory Safety Workflow for HFE-458

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References

- 1. chembk.com [chembk.com]
- 2. HFE-458_Shandong Hua Fluorochemical Co., Ltd. [en.sdhflon.com]
- 3. HFE-458-Fuxin Ruifeng Fluorochemical Co., Ltd [en.fxrf.com.cn]
- 4. nbinnno.com [nbinnno.com]
- 5. haihangchem.com [haihangchem.com]
- 6. HFE-458 for Cleaning Manufacturer_Supplier_Price - SHANDONG HUAFU FLUOROCHEMICAL [sdhflon.com]
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